

A Comprehensive Technical Guide to Furfuryl Hexanoate (CAS 39252-02-3)

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Compound of Interest

Compound Name: *Furfuryl hexanoate*

Cat. No.: *B1593814*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Furfuryl hexanoate (CAS 39252-02-3) is an ester recognized for its characteristic fruity and green aroma, leading to its prevalent use in the flavor and fragrance industries.[1][2] This technical guide provides an in-depth overview of its physicochemical properties, synthesis, analytical methodologies, and known biological fate. While primarily utilized for its sensory characteristics, its metabolic pathway, involving hydrolysis to furfuryl alcohol and hexanoic acid, warrants consideration for its potential biological implications.[3] This document aims to consolidate the current scientific knowledge on **furfuryl hexanoate** to support research and development activities.

Physicochemical Properties

Furfuryl hexanoate is a colorless to pale yellow liquid.[1] A summary of its key physicochemical properties is presented in Table 1 for easy reference.

Table 1: Physicochemical Properties of **Furfuryl Hexanoate**

Property	Value	Reference(s)
CAS Number	39252-02-3	[1] [3]
Molecular Formula	C11H16O3	[1] [3] [4] [5] [6]
Molecular Weight	196.24 g/mol	[2] [3] [4] [5]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Fruity, green, sweet, waxy, pineapple	[2]
Boiling Point	149-150 °C @ 50 mmHg 253 °C (estimated at standard pressure)	[2] [3] [7]
Density	1.003 - 1.014 g/mL at 25 °C	[3] [8]
Refractive Index	1.452 - 1.459 at 20 °C	[3] [7] [8]
Flash Point	107.22 °C (225 °F)	[3]
Solubility	Practically insoluble in water; soluble in ethanol	[7]
XLogP3-AA	2.6	[2] [4]

Synthesis and Purification

The synthesis of **furfuryl hexanoate** is primarily achieved through two main routes: direct esterification and transesterification.

Experimental Protocol: Direct Esterification

Direct esterification involves the reaction of furfuryl alcohol with hexanoic acid in the presence of an acid catalyst.

Objective: To synthesize **furfuryl hexanoate** from furfuryl alcohol and hexanoic acid.

Materials:

- Furfuryl alcohol
- Hexanoic acid
- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Solvent for azeotropic distillation (e.g., toluene)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Methodology:

- To a round-bottom flask, add equimolar amounts of furfuryl alcohol and hexanoic acid, along with a suitable solvent such as toluene.
- Add a catalytic amount of an acid catalyst (e.g., 0.1-0.5 mol%).
- Assemble the flask with a Dean-Stark apparatus and a condenser.
- Heat the reaction mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.

- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude **furfuryl hexanoate**.
- The crude product can be further purified by vacuum distillation.

Experimental Protocol: Transesterification

Transesterification provides an alternative pathway, reacting furfuryl alcohol with an alkyl hexanoate (e.g., methyl hexanoate or ethyl hexanoate) in the presence of a catalyst. This method avoids the production of water.

Objective: To synthesize **furfuryl hexanoate** via transesterification.

Materials:

- Furfuryl alcohol
- Alkyl hexanoate (e.g., ethyl hexanoate)
- Catalyst (e.g., potassium carbonate, sodium methoxide)
- Reaction vessel
- Heating and stirring apparatus
- Distillation setup (for removal of the alcohol byproduct)

Methodology:

- Charge a reaction vessel with furfuryl alcohol and the alkyl hexanoate. An excess of furfuryl alcohol can be used to drive the equilibrium towards the product.
- Add the catalyst to the mixture.
- Heat the reaction mixture with stirring.
- The lower-boiling alcohol byproduct (e.g., ethanol) is continuously removed by distillation to shift the equilibrium towards the formation of **furfuryl hexanoate**.
- Monitor the reaction progress by analytical techniques such as GC-MS.
- Once the reaction is complete, cool the mixture and filter to remove the catalyst.
- The excess furfuryl alcohol can be removed by vacuum distillation to yield the desired ester.

Analytical Characterization

Gas chromatography coupled with mass spectrometry (GC-MS) is the primary technique for the identification and quantification of **furfuryl hexanoate**.^[9]

Experimental Protocol: GC-MS Analysis

Objective: To identify and quantify **furfuryl hexanoate** in a sample.

Instrumentation:

- Gas chromatograph equipped with a mass selective detector (MSD)
- Capillary column (e.g., DB-5ms or equivalent non-polar column)
- Autosampler

GC Conditions (Typical):

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)

- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: Increase at 10 °C/min to 250 °C
 - Final hold: 5 minutes at 250 °C
- Injection Volume: 1 μ L (split or splitless mode depending on concentration)

MS Conditions (Typical):

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 40-350

Data Analysis:

- Identification of **furfuryl hexanoate** is based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
- Quantification can be performed using an external or internal standard method.

Biological Activity and Signaling Pathways

Direct studies on the specific biological activities or signaling pathway modulation by **furfuryl hexanoate** are limited. The primary biological relevance of this ester is understood through its metabolic fate.

Metabolic Pathway

Furfuryl esters are expected to be hydrolyzed in vivo by carboxylesterases to furfuryl alcohol and the corresponding carboxylic acid, in this case, hexanoic acid.^[3] Furfuryl alcohol is then oxidized to furfural, which is further oxidized to 2-furoic acid.^[3] 2-furoic acid can then be conjugated with glycine and excreted in the urine.^[3]



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Caption: Metabolic pathway of **furfuryl hexanoate**.

Biological Implications of Metabolites

- Furfuryl Alcohol: Studies on furfuryl alcohol have shown mixed results in genotoxicity assays. [2] It has been reported to induce gene mutations in bacteria upon activation by sulfotransferases (SULTs).[2] Some studies have indicated potential carcinogenic activity in rodents with inhalation exposure.[2]
- Hexanoic Acid: As a short-chain fatty acid, hexanoic acid is a natural product of fatty acid metabolism.
- Furfural: Furfural has been the subject of toxicology and carcinogenesis studies.[10]

Given that **furfuryl hexanoate** is a precursor to furfuryl alcohol, its toxicological profile is likely influenced by this metabolite. For drug development professionals, this metabolic conversion is a critical consideration in any potential therapeutic application.

Applications

The primary application of **furfuryl hexanoate** is as a flavoring and fragrance agent in food, beverages, and consumer products due to its pleasant fruity aroma.[1] It is used to impart or enhance fruity and green notes in a variety of products.

Safety and Handling

Based on available safety data, **furfuryl hexanoate** is not classified as a highly hazardous substance. However, as with any chemical, appropriate safety precautions should be taken.

- Potential Health Effects: May be harmful if inhaled, swallowed, or absorbed through the skin. May cause irritation to the skin, eyes, and respiratory tract.[11]
- Handling: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[11]
- Storage: Store in a cool, dry place away from light and incompatible materials.

The toxicological properties of **furfuryl hexanoate** have not been exhaustively investigated, and much of the safety assessment is based on its similarity to other furfuryl esters and its metabolic products.[11]

Conclusion

Furfuryl hexanoate is a well-characterized ester with established applications in the flavor and fragrance industry. For researchers and drug development professionals, its significance lies not in its direct biological activity, which is largely uninvestigated, but in its role as a pro-drug or precursor to furfuryl alcohol and its subsequent metabolites. Future research could focus on the specific enzymatic hydrolysis rates of **furfuryl hexanoate** in various biological matrices and further investigate any direct biological effects of the parent ester. A thorough understanding of its metabolic pathway is crucial for assessing its safety and potential for any future applications beyond its current use as a sensory ingredient.

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